

Woodtide Forkhead-Derived Peptide: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: Woodtide
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A Comprehensive Overview of a Key Tool for Kinase Research and Drug Discovery

This technical guide provides an in-depth analysis of the **Woodtide** Forkhead-derived peptide, a critical tool for researchers and drug development professionals working in the field of cell signaling and kinase biology. This document details the peptide's core properties, its role as a specific substrate for the DYRK (Dual-specificity tyrosine-phosphorylation-regulated kinase) family, and its application in biochemical assays.

Introduction to Woodtide

Woodtide is a synthetic peptide derived from the human transcription factor Forkhead box protein O1 (FOXO1), also known as FKHR. Specifically, it corresponds to amino acids 324-334 of FOXO1. This peptide serves as a highly specific and efficient in vitro substrate for the DYRK family of protein kinases, most notably DYRK1A. Its primary application is in the characterization of DYRK kinase activity and the screening of potential inhibitors.

Peptide Characteristics

A summary of the key quantitative and qualitative data for the **Woodtide** peptide is presented below.

Property	Value	Reference
Amino Acid Sequence	KKISGRLSPIMTEQ	[1]
Molecular Formula	C68H123N21O20S	N/A
Molecular Weight	1587.88 g/mol	[2]
Phosphorylation Site	Serine (corresponding to Ser329 in human FOXO1)	[3][4]
Primary Kinase Target	DYRK family (especially DYRK1A)	[1][5][6]

Note: The two N-terminal lysine (KK) residues are often added to the native sequence to facilitate binding to phosphocellulose paper in certain kinase assay formats.

The DYRK1A-FOXO1 Signaling Pathway

Woodtide's sequence is derived from a critical regulatory region within the FOXO1 transcription factor. In a cellular context, the phosphorylation of FOXO1 at Serine 329 by DYRK1A is a key event that modulates its function. This phosphorylation event promotes the nuclear export of FOXO1, leading to its cytosolic sequestration and subsequent degradation.[3] [4] This prevents FOXO1 from translocating to the nucleus and activating target genes involved in critical cellular processes such as apoptosis and cell cycle arrest. The DYRK1A-FOXO1 signaling axis is therefore a crucial pathway in cell fate determination.[3]

DYRK1A-mediated phosphorylation of FOXO1 regulates its subcellular localization and stability.

Experimental Protocols

Preparation and Handling of Woodtide Peptide

Proper handling and storage of the **Woodtide** peptide are crucial for maintaining its integrity and ensuring reproducible experimental results.

Reconstitution:

- Before opening, allow the lyophilized peptide vial to equilibrate to room temperature to prevent condensation.
- Reconstitute the peptide in a suitable solvent, such as sterile, nuclease-free water or a buffer with a pH between 5 and 7. For a 1 mM stock solution, add the appropriate volume of solvent based on the amount of peptide provided.
- Gently vortex or swirl the vial to ensure the peptide is fully dissolved. Avoid vigorous shaking.

Storage:

- Lyophilized Peptide: Store at -20°C or -80°C for long-term stability.
- Reconstituted Peptide Solution: Aliquot the reconstituted peptide into single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C or -80°C.

In Vitro DYRK1A Kinase Assay using Woodtide

This protocol provides a general framework for a non-radioactive in vitro kinase assay to measure DYRK1A activity using **Woodtide** as a substrate. This can be adapted for various detection methods, such as HPLC-based separation of phosphorylated and unphosphorylated peptide or antibody-based detection (e.g., ELISA).

Materials:

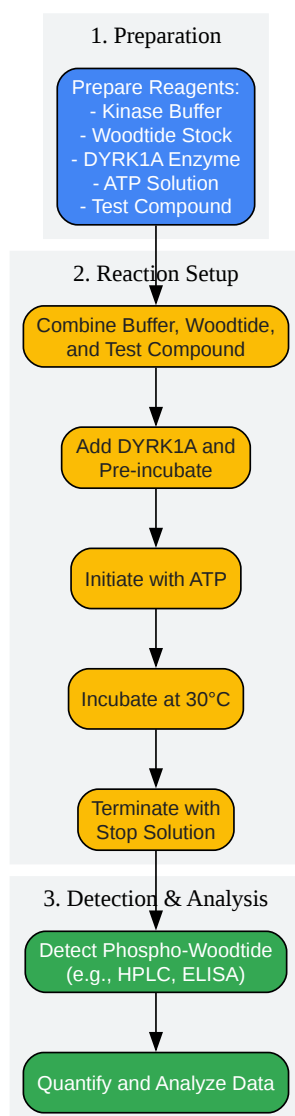
- Recombinant active DYRK1A
- **Woodtide** peptide
- Kinase Assay Buffer (e.g., 25 mM HEPES pH 7.4, 10 mM MgCl₂, 1 mM DTT)
- ATP solution

- Stop Solution (e.g., 100 mM EDTA)
- Detection reagents (specific to the chosen method)

Procedure:

- Prepare a reaction mixture containing the Kinase Assay Buffer, a specific concentration of **Woodtide** (e.g., 50 μ M), and the desired concentration of the test compound (inhibitor).
- Add recombinant DYRK1A to the reaction mixture and pre-incubate for a short period (e.g., 10 minutes) at 30°C.
- Initiate the kinase reaction by adding a specific concentration of ATP (the concentration may vary depending on the assay, but a common starting point is near the K_m of ATP for DYRK1A, if known).
- Incubate the reaction at 30°C for a predetermined time (e.g., 30-60 minutes). The incubation time should be within the linear range of the reaction.
- Terminate the reaction by adding the Stop Solution.
- Proceed with the detection and quantification of the phosphorylated **Woodtide** peptide using the chosen method.

Experimental Workflow for a DYRK1A Kinase Assay:



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A generalized workflow for conducting an in vitro DYRK1A kinase assay using **Woodtide**.

Quantitative Data

While **Woodtide** is a widely used substrate for DYRK kinases, specific Michaelis-Menten constants (K_m and V_{max}) are not consistently reported across the literature and can be highly dependent on the specific assay conditions (e.g., buffer composition, ATP concentration, and kinase construct). Researchers are encouraged to determine these parameters empirically under their specific experimental conditions for quantitative studies.

Conclusion

The **Woodtide** Forkhead-derived peptide is an invaluable tool for the study of DYRK family kinases. Its specificity and efficiency as a substrate make it ideal for in vitro kinase assays aimed at elucidating enzyme kinetics, screening for novel inhibitors, and understanding the broader role of the DYRK-FOXO1 signaling axis in health and disease. This guide provides a foundational understanding and practical protocols to facilitate the effective use of **Woodtide** in a research setting.

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